

Operational Guide: (2S,4R)-Fosinopril Sodium Salt Disposal

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Compound of Interest

Compound Name: (2S,4R)-Fosinopril Sodium Salt

CAS No.: 1356353-41-7

Cat. No.: B1146602

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Executive Summary & Immediate Action

Status: Hazardous Pharmaceutical Waste (Bioactive) Primary Hazard: Reproductive Toxicity & Aquatic Toxicity Disposal Method: High-Temperature Incineration (Destruction Efficiency >99.99%)

For researchers handling (2S,4R)-Fosinopril Sodium (CAS: 88889-14-9), standard laboratory trash disposal is strictly prohibited. As a potent Angiotensin-Converting Enzyme (ACE) inhibitor containing a phosphinic acid moiety, this compound requires specific segregation to prevent environmental bioaccumulation and inadvertent personnel exposure.

Immediate Directives:

- DO NOT dispose of down the drain or sink.
- DO NOT mix with oxidizing agents or strong acids in waste streams.
- DO segregate as "Trace Chemotherapy/Toxic Pharmaceutical Waste" (Blue or White bin protocols depending on facility).

Chemical Profile & Hazard Identification

To manage waste effectively, one must understand the physicochemical stability of the compound. Fosinopril sodium is relatively stable in solid form but hydrolyzes in aqueous environments to Fosinoprilat (the active diacid), which retains biological activity.

Physicochemical Data Table

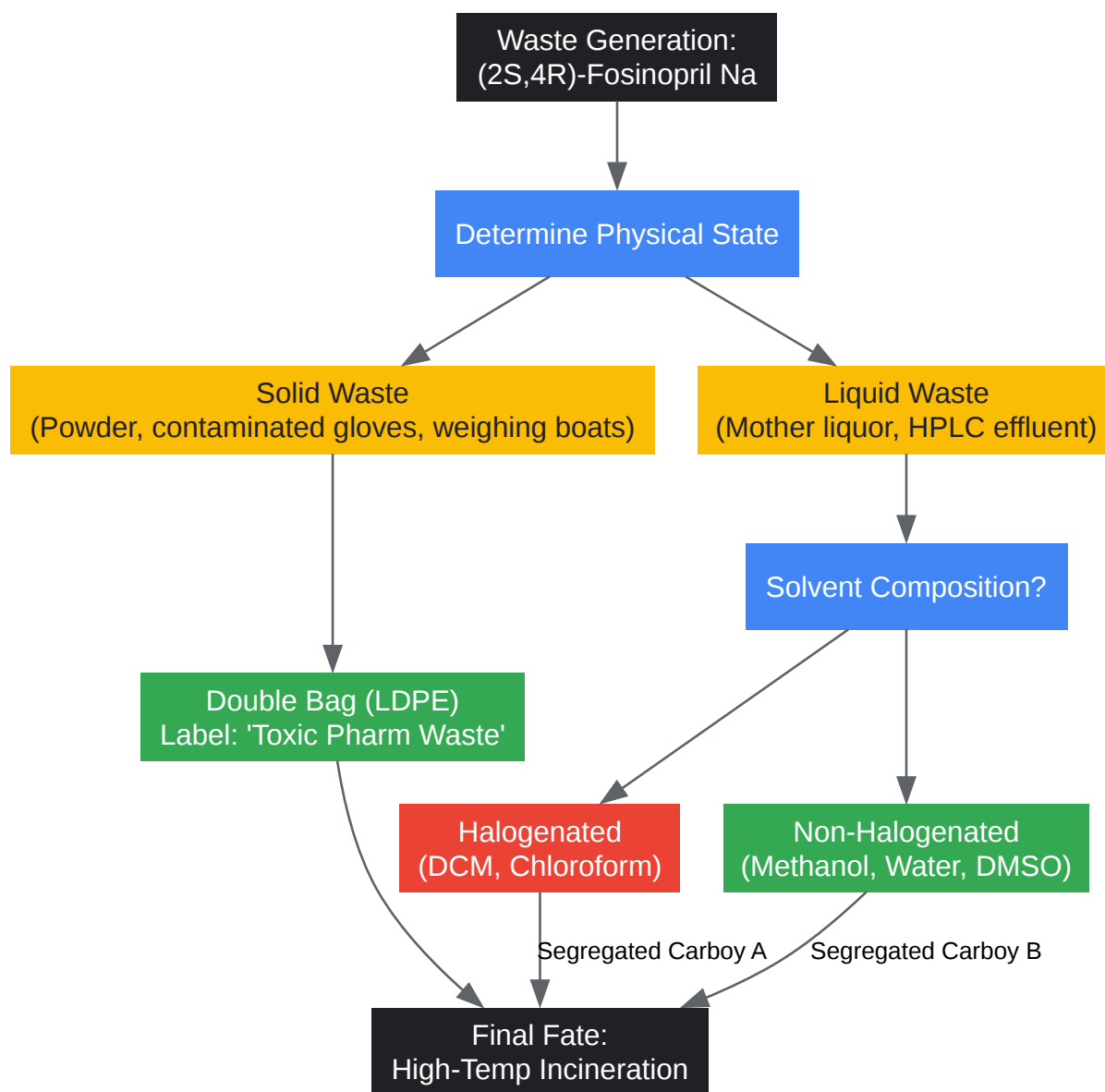
Parameter	Specification	Disposal Implication
Compound Name	(2S,4R)-Fosinopril Sodium Salt	Identify on all waste tags.
Molecular Formula	C30H45NNaO7P	Contains Phosphorus; requires incineration.
Solubility	Soluble in water (>100 mg/mL), Methanol	Aqueous spills spread rapidly; containment is priority.
GHS Classification	Repr. 1B (May damage fertility/unborn child)	Zero-tolerance for dust generation during disposal.
Environmental Fate	Toxic to aquatic life (H411)	Strict Zero-Discharge policy for drains.
RCRA Status (USA)	Non-Listed (Process as Hazardous Pharm Waste)	Must follow 40 CFR Part 266 Subpart P logic.

Waste Stream Segregation Logic

Effective disposal begins with segregation at the point of generation. Mixing Fosinopril Sodium with incompatible solvents (e.g., strong oxidizers) can result in hazardous byproducts.

Workflow Visualization: Disposal Decision Tree

The following diagram outlines the logical flow for determining the correct waste stream based on the physical state of the residue.



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Figure 1: Decision logic for segregating Fosinopril Sodium waste streams to ensure regulatory compliance and safety.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Contaminated Solids)

Rationale: Solid powders pose an inhalation risk and a dust contamination hazard. Double-bagging prevents rupture during transport to the incinerator.

- PPE Requirement: Wear nitrile gloves (double gloving recommended), lab coat, and safety goggles. If handling bulk powder (>1g), use a P95/P100 respirator or work inside a fume hood.
- Containment:
 - Place the substance or contaminated item (weigh boats, paper towels) into a clear polyethylene bag (4 mil thickness minimum).
 - Seal the bag with tape or a zip tie.
 - Place the first bag into a second bag (Double Containment).
- Labeling:
 - Affix a Hazardous Waste Label.
 - Constituents: Write "(2S,4R)-Fosinopril Sodium".
 - Hazard Checkbox: Check "Toxic" and "Irritant".
- Storage: Place the sealed bag into the designated Solid Pharmaceutical Waste Drum (often Black or White barrel depending on vendor, e.g., Stericycle or Veolia).

Protocol B: Liquid Waste (Solutions & HPLC Effluent)

Rationale: Fosinopril Sodium is soluble in water and methanol. It must be incinerated. Do not rely on chemical deactivation (e.g., bleach) as the phosphinic moiety may degrade into environmentally persistent phosphorus compounds.

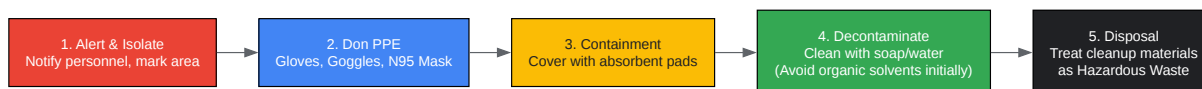
- Segregation: Determine if the carrier solvent is halogenated (e.g., Dichloromethane) or non-halogenated (e.g., Methanol, Water).
- Collection:

- Use HDPE (High-Density Polyethylene) carboys. Glass is acceptable but poses a breakage risk.
- Leave 10% headspace in the container to allow for thermal expansion.
- Labeling:
 - List all solvents by percentage (e.g., "Methanol 90%, Water 10%").
 - Explicitly list: "Trace Fosinopril Sodium (<1%)".
- Final Disposal: Cap tightly. Request pickup by EHS for Fuel Blending or Incineration.

Accidental Release Measures (Spill Response)

In the event of a spill, speed is critical to prevent the powder from becoming airborne or the liquid from entering floor drains.

Spill Response Workflow



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Figure 2: Step-by-step emergency response protocol for Fosinopril Sodium spills.

Decontamination Specifics:

- Solid Spill: Do not dry sweep. Cover with wet paper towels (water) to dampen the powder, then wipe up to prevent dust generation.
- Surface Cleaning: After removing the bulk material, wash the surface with a 1% aqueous detergent solution. Follow with a water rinse.

- Verification: If available, use UV light (254 nm) to check for fluorescence residue, although Fosinopril absorption is weak compared to other aromatics; visual inspection for white powder residue is standard.

References

- PubChem. (n.d.). Fosinopril sodium | C₃₀H₄₅NNaO₇P | CID 23663363 - Safety and Hazards. National Library of Medicine. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2019). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. 40 CFR Part 266 Subpart P. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Hazardous Drugs - Controlling Occupational Exposure to Hazardous Drugs. Retrieved from [\[Link\]](#)
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